

Proper Disposal of 1-Bromooctane: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 1-Bromooctane

Cat. No.: B094149

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. **1-Bromooctane**, a halogenated organic compound, requires specific handling and disposal procedures to mitigate risks to personnel and the environment. This guide provides essential, step-by-step instructions for the safe and compliant disposal of **1-bromooctane**.

Immediate Safety and Hazard Profile

1-Bromooctane is a combustible liquid that is very toxic to aquatic life with long-lasting effects. [1][2][3] It is also known to cause skin and eye irritation.[1] Therefore, it is imperative to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and nitrile gloves, in a well-ventilated area or under a fume hood.

A summary of key physicochemical and hazard data for **1-bromooctane** is provided in the table below.

Property	Value
Chemical Formula	C ₈ H ₁₇ Br
CAS Number	111-83-1
Appearance	Clear, colorless to pale yellow liquid
Boiling Point	201 - 202 °C
Flash Point	80 °C
Density	1.11 g/cm ³ (at 20 °C)
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects
Health Hazards	Causes skin and eye irritation
Physical Hazard	Combustible liquid

Detailed Disposal Protocol

The primary principle for the disposal of **1-bromooctane** is to treat it as a halogenated organic waste. It must be segregated from non-halogenated waste streams to ensure proper treatment and to prevent costly disposal complications.

Step 1: Waste Segregation

- Do collect **1-bromooctane** waste separately in a designated container for halogenated organic compounds.
- Do Not mix **1-bromooctane** with non-halogenated organic wastes (e.g., acetone, ethanol, hexanes), aqueous wastes (acids and bases), or wastes containing heavy metals.

Step 2: Waste Collection and Containerization

- Use a chemically compatible container, such as a high-density polyethylene (HDPE) carboy, often marked with a green label for halogenated waste.
- Ensure the container is in good condition, free of leaks, and has a secure, tightly fitting lid.

- Keep the container closed when not actively adding waste to prevent the release of vapors.
- Do not fill the container to more than three-quarters of its volume to allow for expansion.

Step 3: Labeling

- Affix a hazardous waste tag to the container as soon as the first drop of waste is added.
- The label must clearly identify the contents, including the chemical name "**1-Bromooctane**" and its concentration.

Step 4: Storage

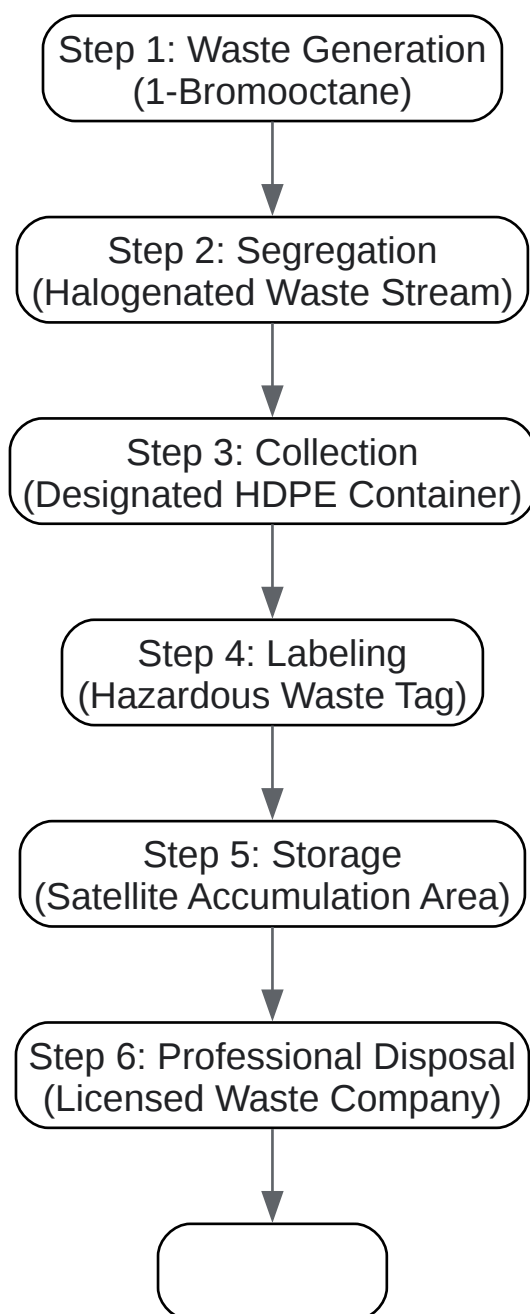
- Store the waste container in a designated satellite accumulation area (SAA), such as a ventilated cabinet for flammable and hazardous materials.
- Keep the container away from sources of ignition, heat, and direct sunlight.

Step 5: Final Disposal

- Arrange for the disposal of the waste through a licensed hazardous waste disposal company.
- The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber to handle the resulting hydrogen bromide gas.
- Never dispose of **1-bromooctane** down the drain or in the general trash.

Experimental Workflow for Disposal

The following diagram illustrates the step-by-step process for the proper disposal of **1-bromooctane**.



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1-Bromooctane Disposal Workflow

Spill Cleanup Procedures

In the event of a **1-bromooctane** spill, immediate action is necessary to mitigate risks.

- Evacuate and Ventilate: Alert personnel in the immediate area and evacuate if necessary. Ensure the area is well-ventilated and remove all sources of ignition.
- Containment: Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a designated, sealable container for hazardous waste.
- Labeling: Label the container clearly as "Spill Debris containing **1-Bromooctane**."
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.

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References

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